

Technical Guide: Solubility Profile & Purification of Disodium 3-Sulfobenzoate

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Compound of Interest

Compound Name: Disodium;3-sulfobenzoate

Cat. No.: B12339958

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Executive Summary

Disodium 3-sulfobenzoate (CAS 14995-40-5 for monohydrate) represents a class of highly polar, amphiphilic electrolytes used critically as hydrotropes, polymer modifiers (to improve dyeability in polyesters), and ligands in lanthanide coordination chemistry.

Its solubility profile is defined by a stark polarity contrast:

- **Aqueous Systems:** Exhibits extreme solubility (>100 g/L) driven by high ionic strength and hydration enthalpy of the sulfonate () and carboxylate () groups.
- **Organic Solvents:** Displays negligible solubility in non-polar solvents and limited solubility in protic organics (ethanol/methanol), acting as a classic "anti-solvent" precipitate.

This guide details the thermodynamic mechanisms governing these interactions and provides a validated protocol for purification via the Binary Solvent Recrystallization method.

Part 1: Physicochemical Identity & Properties[1]

Understanding the solubility behavior requires analyzing the molecular architecture. The compound is a dianionic salt of a strong acid (sulfonic) and a weak acid (benzoic).

Property	Specification
Chemical Name	Disodium 3-sulfobenzoate (Disodium m-sulfobenzoate)
CAS Number	14995-40-5 (Monohydrate); 3969-26-4 (Anhydrous generic)
Molecular Formula	
Molecular Weight	246.15 g/mol (Anhydrous)
pKa Values	(Sulfonic); (Carboxylic)
pH Stability	Stable at pH > 5.[1] At pH < 3, converts to Monosodium salt.

The "Solubility Switch" Mechanism

The solubility of this compound is pH-dependent. In water:

- pH < 1: Exists as 3-sulfobenzoic acid (High organic solubility, moderate water solubility).
- pH ~ 2-3: Exists as Monosodium 3-sulfobenzoate (Zwitterionic character, high water solubility).
- pH > 5: Exists as Disodium 3-sulfobenzoate (Maximum charge density, highest water solubility, lowest organic solubility).

Part 2: Solubility Dynamics

Aqueous Solubility (Thermodynamic Driver)

Water is the primary solvent. The dissolution is driven by the formation of hydration shells around the two

ions and the anionic oxygen atoms of the sulfonate and carboxylate groups.

- Temperature Effect: Solubility increases significantly with temperature.^[2]
 - Ambient (25°C): ~25–50 mg/mL (Monosodium data; Disodium is typically higher due to ionic lattice energy disruption).
 - Elevated (80°C): >150 mg/mL.^[3]
- Ionic Strength: High concentrations of other salts (e.g., NaCl) decrease solubility ("Salting Out" effect), a property utilized in industrial isolation.

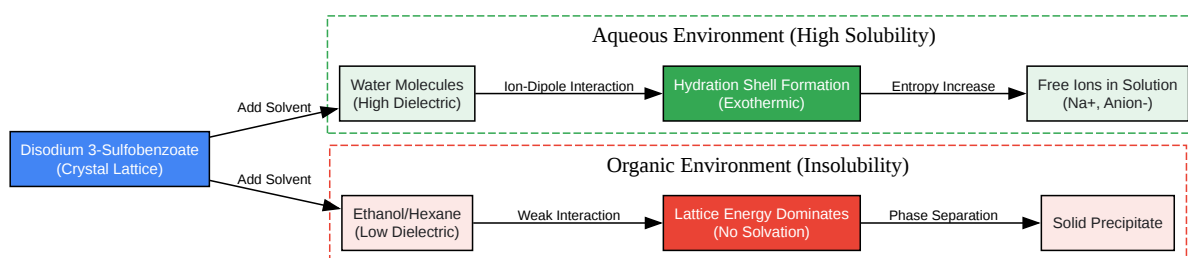
Organic Solvent Solubility (The Anti-Solvent Effect)

The high charge density of the disodium salt prevents stable interaction with organic solvents, even polar ones.

Solvent Class	Representative Solvents	Solubility Status	Mechanism
Polar Protic	Methanol, Ethanol, Isopropanol	Sparingly Soluble	Hydrogen bonding exists, but dielectric constant () is too low to support the ionic lattice dissociation.
Polar Aprotic	DMSO, DMF	Moderate/Low	Soluble only at high dilution; DMSO can solvate cations but poorly solvates the anionic bulk.
Non-Polar	Hexane, Toluene, DCM	Insoluble	Complete lack of dipole interaction; high energy barrier to dissolution.

Part 3: Visualization of Solubility Mechanisms

The following diagram illustrates the molecular interactions dictating solubility in different environments.



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Caption: Mechanistic pathway comparison showing how high dielectric constant enables dissolution in water versus lattice dominance in organics.

Part 4: Experimental Protocol – Binary Solvent Recrystallization

Objective: Purify Disodium 3-sulfobenzoate from synthesis byproducts (inorganic salts or unreacted benzoic acid) utilizing its differential solubility.

Principle: The compound is soluble in hot water but insoluble in ethanol. By creating a saturated aqueous solution and introducing ethanol, the dielectric constant of the mixture drops, forcing the disodium salt to crystallize selectively.

Reagents

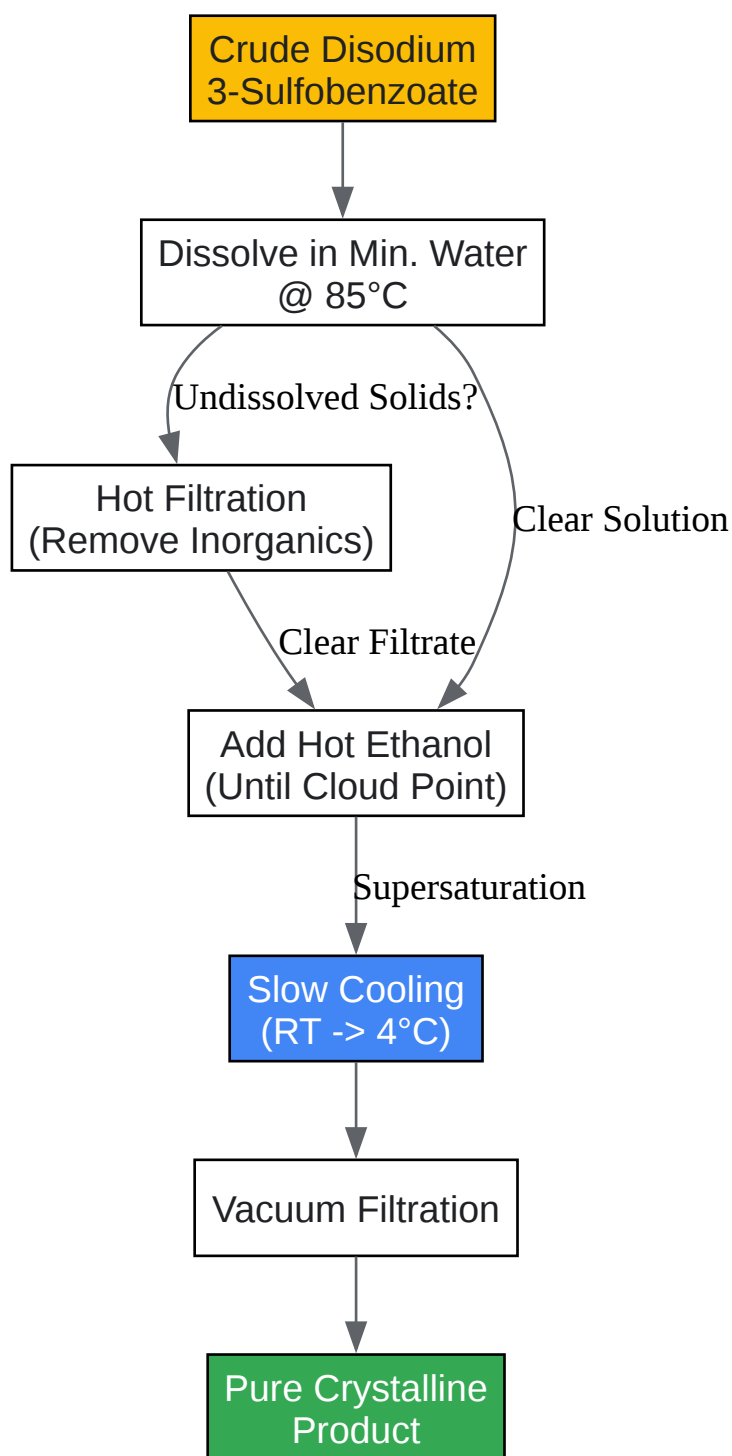
- Crude Disodium 3-sulfobenzoate
- Deionized Water (Milli-Q grade preferred)
- Absolute Ethanol (Anti-solvent)
- Heated Stir Plate & Vacuum Filtration Setup

Step-by-Step Methodology

- Dissolution (Saturation Phase):
 - Place 10 g of crude solid in a flask.
 - Add minimum volume of water (approx. 15–20 mL) while heating to 80–90°C.
 - Stir until fully dissolved. If particulates remain (likely inorganic salts like NaCl), filter while hot.
- Anti-Solvent Addition (Nucleation Phase):

- Maintain temperature at 70°C.
- Slowly add hot ethanol dropwise.
- Observation: Cloudiness will appear and redissolve. Continue adding until a faint, persistent turbidity is observed (Cloud Point).
- Ratio is typically 1:3 (Water:Ethanol) by volume.
- Crystallization (Growth Phase):
 - Remove heat and allow the flask to cool slowly to room temperature on an insulator (e.g., cork ring).
 - Once at room temp, transfer to an ice bath (0–4°C) for 1 hour to maximize yield.
- Isolation:
 - Filter the white crystalline precipitate via vacuum filtration (Büchner funnel).
 - Wash the cake with cold 90% Ethanol/Water mixture.
 - Dry in a vacuum oven at 60°C for 4 hours.

Workflow Diagram



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Caption: Operational workflow for the purification of Disodium 3-sulfobenzoate using the water/ethanol binary system.

References

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